

Application Notes and Protocols for Measuring Grassofermata IC50 Value

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Grassofermata

Cat. No.: B10752214

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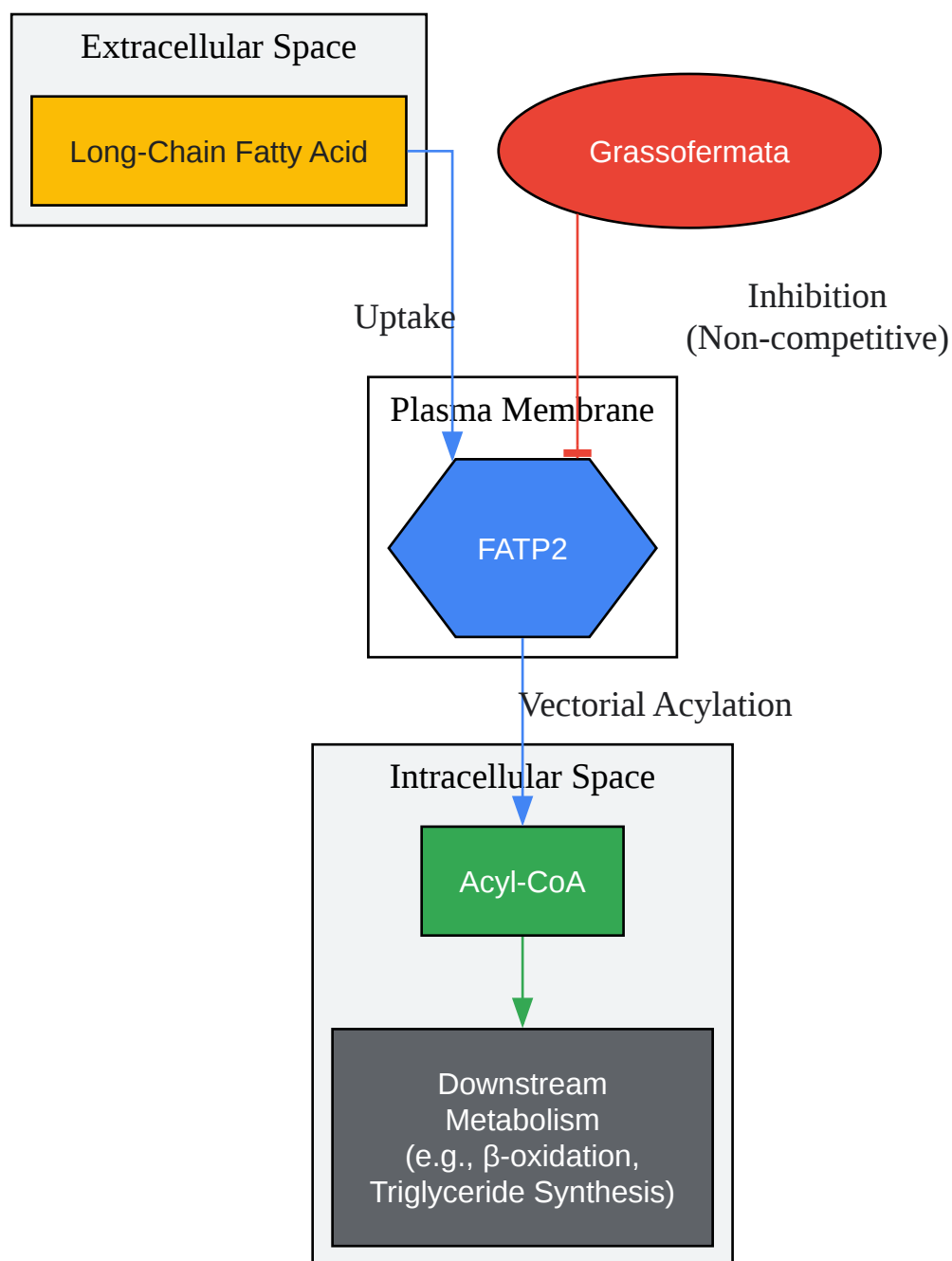
Audience: Researchers, scientists, and drug development professionals.

Introduction

Grassofermata is a small molecule inhibitor of Fatty Acid Transport Protein 2 (FATP2), a key protein involved in the uptake of long-chain fatty acids (LCFAs) into cells.[1] FATP2 is implicated in various metabolic diseases, making it an attractive therapeutic target.[2] Determining the half-maximal inhibitory concentration (IC50) of **Grassofermata** is a critical step in characterizing its potency and efficacy. This document provides detailed protocols for measuring the IC50 value of **Grassofermata** using a cell-based fluorescent fatty acid uptake assay.

Mechanism of Action

Grassofermata inhibits FATP2 through a non-competitive mechanism.[1] FATP2 facilitates the transport of LCFAs across the plasma membrane and their subsequent activation to acyl-CoAs by its intrinsic acyl-CoA synthetase activity. This process, known as vectorial acylation, couples fatty acid transport to metabolic trapping within the cell. **Grassofermata** disrupts this process, leading to a reduction in intracellular lipid accumulation.



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Caption: FATP2-mediated fatty acid uptake and inhibition by **Grassofermata**.

Data Presentation: **Grassofermata** IC50 Values

The inhibitory potency of **Grassofermata** has been determined in various cell lines. The following table summarizes representative IC50 values obtained using the fluorescent fatty acid

uptake assay.

Cell Line	Description	FATP Expression	Grassofermata IC50 (µM)	Reference
HepG2	Human Liver Carcinoma	FATP2	17.3 ± 2.5	[1]
Caco-2	Human Colorectal Adenocarcinoma	FATP2	13.5 ± 1.1	[1]
C2C12	Mouse Myoblast	FATP2	10.6	[1]
INS-1E	Rat Insulinoma	FATP2	8.3	[1]
Human Adipocytes	Primary Cells	FATP1, FATP4	58.2	[1]

Experimental Protocols

Protocol 1: Cell-Based Fluorescent Fatty Acid Uptake Assay for IC50 Determination

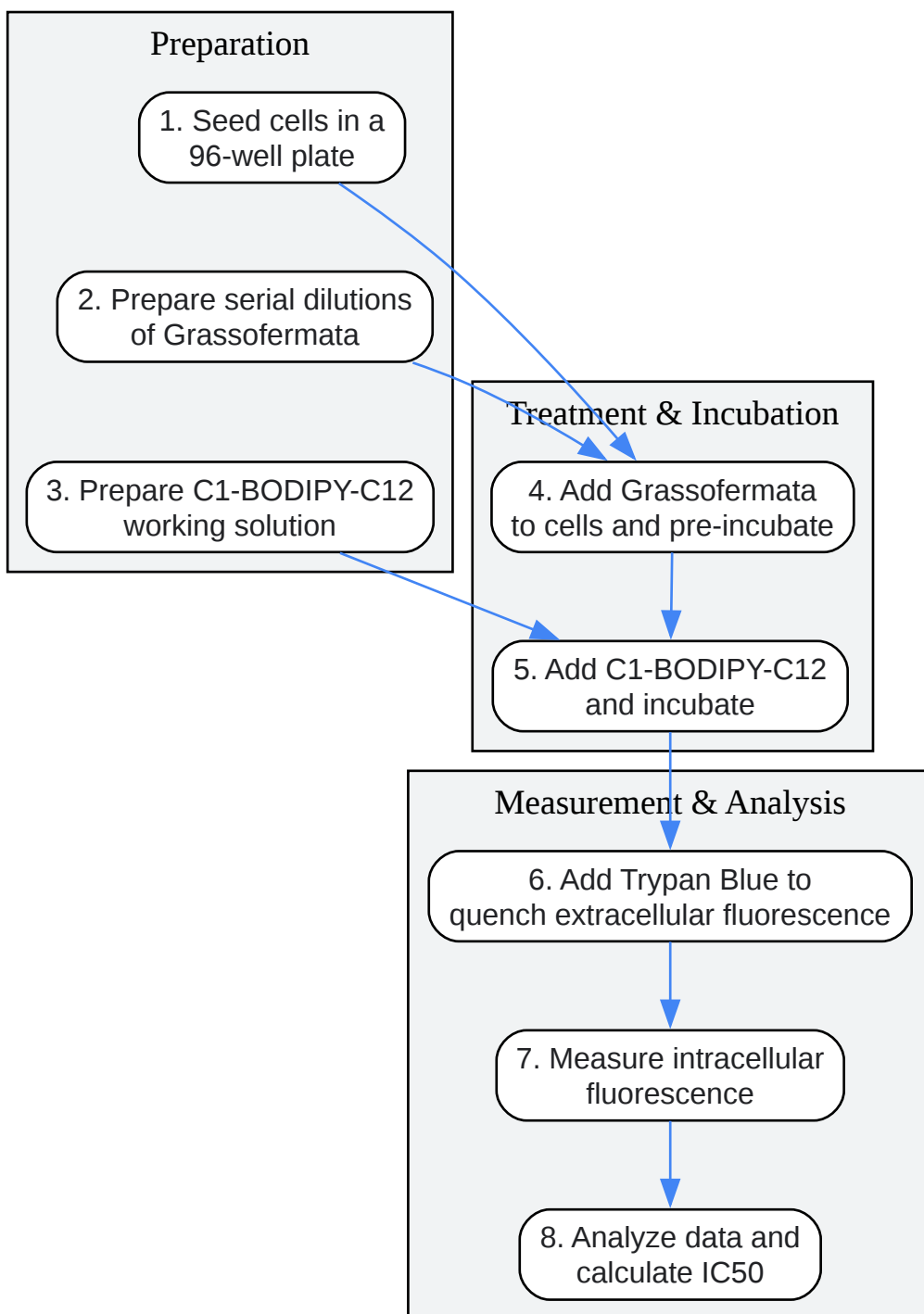
This protocol describes the determination of **Grassofermata**'s IC50 value by measuring the uptake of a fluorescent long-chain fatty acid analog, C1-BODIPY-C12, in a suitable cell line (e.g., HepG2).

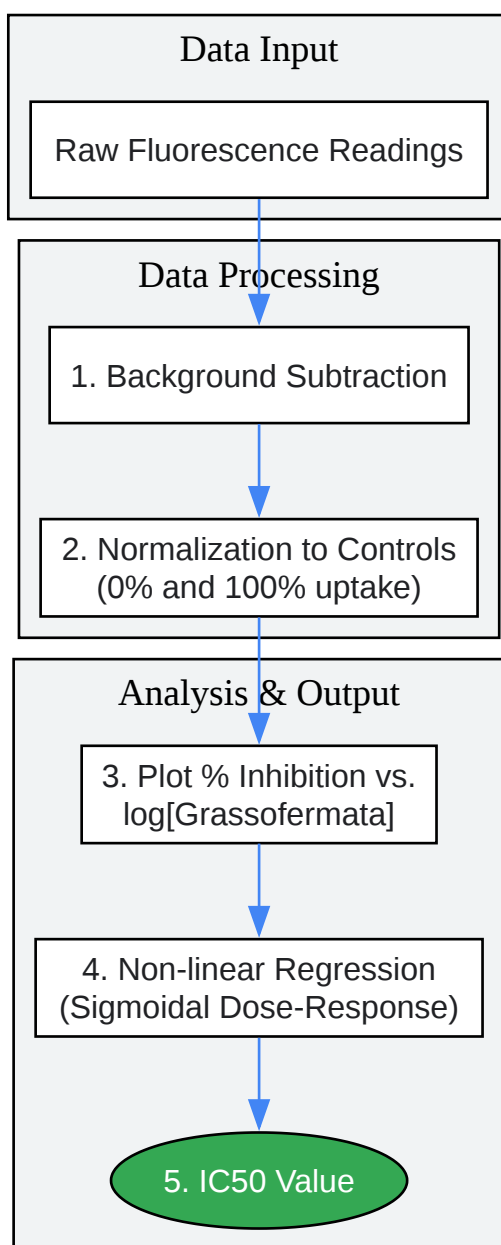
Materials:

- Cell Line: HepG2 (or other cell line expressing FATP2)
- Culture Medium: Dulbecco's Modified Eagle's Medium (DMEM) with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- **Grassofermata**: Stock solution in DMSO
- C1-BODIPY-C12: Fluorescent fatty acid analog (stock solution in DMSO)

- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) or other suitable buffer
- Trypan Blue: Quenching agent
- 96-well black, clear-bottom plates
- Fluorescence microplate reader

Experimental Workflow:





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References

- 1. Fatty Acid Transport Protein-2 inhibitor Grassofermata/CB5 protects cells against lipid accumulation and toxicity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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